

Operational Guide: Handling and Disposal of Decarbazolyl Desmethyl Carvedilol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Decarbazolyl Desmethyl Carvedilol
CAS No.:	114849-42-2
Cat. No.:	B130594

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Executive Summary & Chemical Intelligence

Decarbazolyl Desmethyl Carvedilol is a specific degradation product and process impurity of the beta-blocker Carvedilol.^[1] Unlike the parent compound, this molecule lacks the carbazole moiety and has undergone O-demethylation, resulting in a phenolic-amine structure.^[1]

Effective disposal requires understanding its specific functional reactivity.^[1] It is not merely "chemical waste"; it is a bioactive pharmaceutical intermediate containing a phenol group (corrosive, skin absorption hazard) and a secondary amine (sensitizer).^[1]

Chemical Identity Profile

Parameter	Technical Detail
Systematic Name	3-[2-(2-hydroxyphenoxy)ethylamino]propane-1,2-diol
Molecular Formula	C ₁₁ H ₁₇ NO ₄
Molecular Weight	227.26 g/mol
Key Functional Groups	Phenol (Ar-OH), Secondary Amine (-NH-), Vicinal Diol
Solubility	Soluble in DMSO, Methanol, Water (pH dependent)
RCRA Status	Not P/U-listed; classify as Characteristic Hazardous Waste (Toxic/Corrosive potential)

Hazard Causality & Safety Architecture

Why do we handle it this way? Standard generic safety protocols are insufficient for phenolic amines.^[1] The following specific hazards dictate our engineering controls:

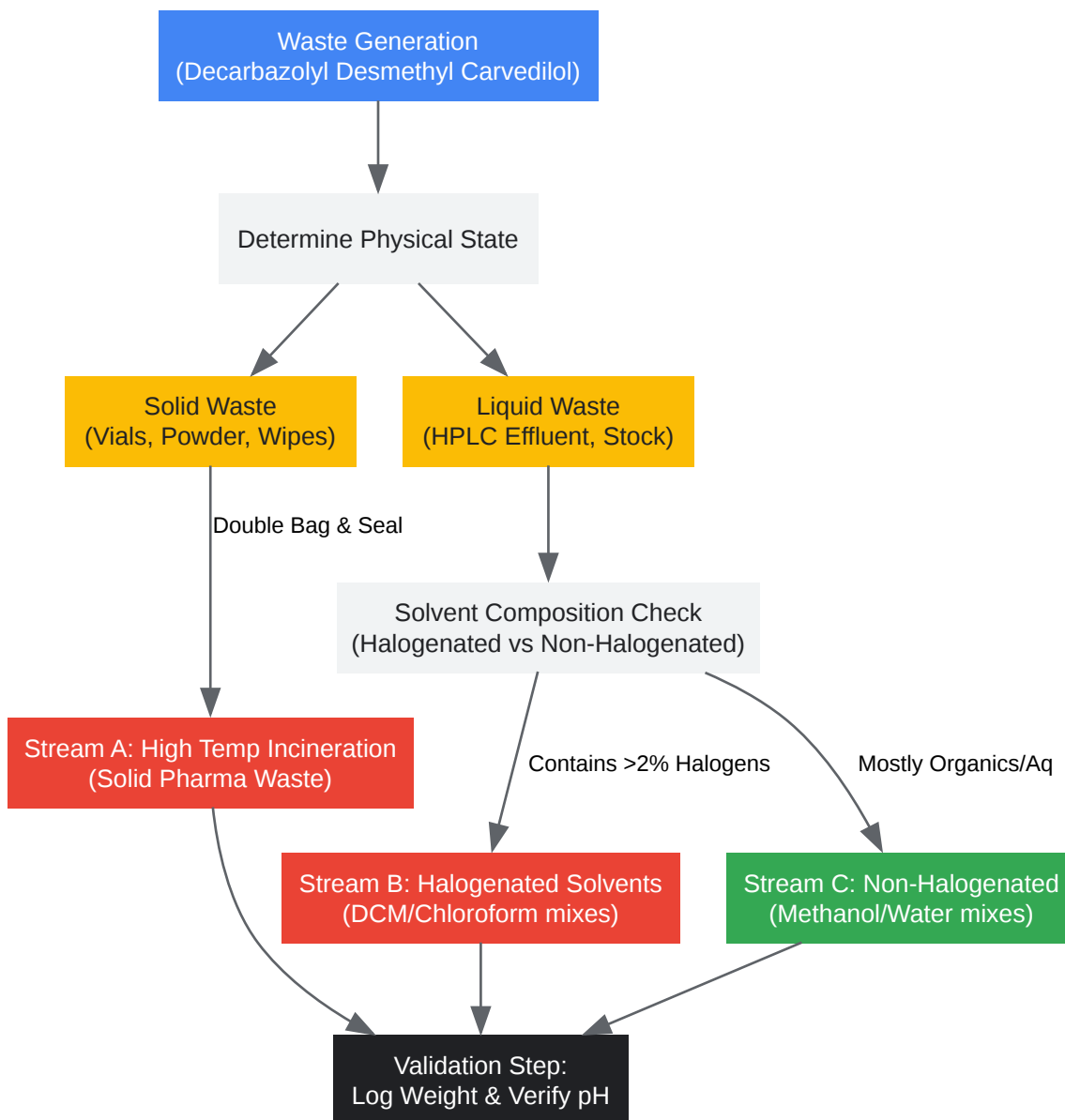
- The Phenol Moiety (Skin Absorption): The "Desmethyl" designation implies a free hydroxyl group on the aromatic ring.^[1] Phenols are rapidly absorbed through the skin and can cause systemic toxicity and protein denaturation.^[1] Nitrile gloves alone are often insufficient for prolonged contact with phenols; double-gloving or using laminated film gloves (e.g., Silver Shield) is recommended for concentrated stock handling.^[1]
- The Secondary Amine (Sensitization): Amines are potent sensitizers.^[1] Inhalation of dusts or aerosols can lead to occupational asthma.^[1] HEPA filtration is non-negotiable.^[1]
- Environmental Persistence: As a pharmaceutical derivative, it must be destroyed via incineration to prevent bioactive accumulation in water systems.^{[1][2]}

Operational Disposal Protocol

This protocol is designed as a self-validating system. You cannot proceed to the next step without verifying the condition of the previous one.

Workflow Visualization: Disposal Decision Matrix

The following logic flow dictates the disposal route based on physical state and concentration.



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Caption: Logic flow for segregating **Decarbazolyt Desmethyl Carvedilol** waste streams to ensure regulatory compliance and incineration efficiency.

Step-by-Step Procedure

Phase 1: Solid Waste (Reference Standards & Contaminated Debris)

Applicability: Expired reference standards, weighing boats, contaminated gloves.

- Primary Containment: Place the vial or debris immediately into a clear polyethylene bag.^[1]
Do not bulk with general trash.^[1]
- Solvation (Empty Vials Only): If a vial appears empty but contained the substance, rinse once with Methanol.^[1] Add rinsate to Liquid Waste (Phase 2).^[1]
- Segregation: Place the sealed bag into the Yellow Pharmaceutical Waste Bin (or site-specific equivalent for incineration).
- Labeling: Affix a label reading: "Contains Pharmaceutical Impurity: **Decarbazolyl Desmethyl Carvedilol**. Incinerate Only."

Phase 2: Liquid Waste (HPLC Effluent & Stock Solutions)

Applicability: Mobile phases containing the impurity.^[1]

- pH Verification (The Self-Validating Step):
 - Action: Check the pH of the waste container before adding the impurity solution.
 - Logic: This compound contains an amine.^[1]^[3]^[4]^[5] Mixing it with highly acidic waste containing oxidizers (like Nitric Acid) could generate heat or reaction byproducts.^[1]
Ensure waste stream is pH 4–10.^[1]
- Solvent Segregation:
 - If dissolved in Methanol/Acetonitrile/Water: Non-Halogenated Organic Waste.^[1]
 - If dissolved in DCM/Chloroform: Halogenated Waste.^[1]
- Deactivation (Optional but Recommended for High Concentrations):
 - For concentrated stock solutions (>10 mg/mL), dilute 1:10 with Methanol before disposal to reduce localized corrosivity in the waste drum.

Spill Response & Decontamination

In the event of a powder spill, dry sweeping is prohibited due to the sensitization risk.

- **Evacuate & PPE:** Clear the immediate area. Don Tyvek sleeves, double nitrile gloves, and N95/P100 respiratory protection.
- **Solvent Dampening:** Cover the spill with a paper towel dampened with Methanol.^[1] This increases solubility and prevents dust generation.^[1]
- **Wipe & Contain:** Wipe up the material.^{[1][6]} The phenol group makes it sticky; a second wipe with water/detergent is required to remove the corrosive residue.
- **Verification:** Check the surface with a UV lamp (254 nm).^[1] While the carbazole is gone, the phenolic ring may still fluoresce or absorb UV, indicating residue.

Regulatory & Compliance Framework

Strict adherence to these regulations protects the license to operate.^[1]

- **US EPA (RCRA):** While not explicitly P-listed, this substance should be managed under 40 CFR 266 Subpart P (Hazardous Waste Pharmaceuticals) if your facility opts in, or as characteristic hazardous waste.^[1]
- **Destruction Method:** The only acceptable final disposal method is High-Temperature Incineration at a permitted TSDF (Treatment, Storage, and Disposal Facility).^[1] Sewer disposal is strictly prohibited.^{[1][6]}

Documentation Requirements

Document	Required Entry
Waste Manifest	Must list "Pharmaceutical Waste - Toxic/Irritant"
Inventory Log	Deduct disposed mass from "Controlled Reference Standards" inventory
Chain of Custody	Signature required upon transfer to EHS/Waste Vendor

References

- PubChem. (2025).[1] **Decarbazolyl desmethyl carvedilol** (Compound Summary). National Library of Medicine.[1] [[Link](#)][1]
- U.S. Environmental Protection Agency. (2019).[1] Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. Federal Register. [1] [[Link](#)]

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